

Navigating the Nomenclature of **cis-2-Octene**: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *cis-2-Octene*

CAS No.: 7642-04-8

Cat. No.: B1239412

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For professionals in chemical research and drug development, precision in language is paramount. The unambiguous identification of a chemical entity is the foundation upon which reproducible and reliable scientific work is built. This guide provides an in-depth exploration of the synonyms and nomenclature associated with **cis-2-Octene**, offering clarity and context to its various identifiers found throughout chemical literature and databases.

The Foundation: Understanding Alkene Stereoisomerism and IUPAC Nomenclature

The naming of **cis-2-Octene** is fundamentally rooted in the principles of alkene stereoisomerism. Alkenes, hydrocarbons containing at least one carbon-carbon double bond, can exhibit geometric isomerism when each carbon atom of the double bond is attached to two different groups. This restricted rotation around the double bond gives rise to two possible spatial arrangements of the substituent groups, known as *cis* and *trans* isomers, or more systematically, (Z) and (E) isomers.

The International Union of Pure and Applied Chemistry (IUPAC) provides a systematic method for naming organic compounds to ensure that each distinct compound has a unique and

descriptive name. For alkenes, this involves identifying the longest carbon chain containing the double bond, numbering the chain to give the double bond the lowest possible locant, and specifying the configuration of the substituents around the double bond.

The Primary Identifier: The Systematic IUPAC Name

The most precise and universally accepted name for **cis-2-Octene** in scientific literature is (Z)-oct-2-ene.^{[1][2][3]} This name is derived as follows:

- oct-: Indicates an eight-carbon chain.
- -2-ene: Specifies that a double bond is located between the second and third carbon atoms of the chain.
- (Z)-: From the German *zusammen* (together), this prefix denotes that the higher-priority substituents on each carbon of the double bond are on the same side. In the case of 2-octene, the substituents are a hydrogen and a methyl group on one carbon, and a hydrogen and a pentyl group on the other. Using the Cahn-Ingold-Prelog (CIP) priority rules, the pentyl group has higher priority than hydrogen, and the methyl group has higher priority than hydrogen. Since the pentyl and methyl groups are on the same side of the double bond, the configuration is designated as (Z).

Common and Trivial Synonyms in Practice

While (Z)-oct-2-ene is the formally correct name, several other synonyms are frequently encountered in laboratory settings, chemical supplier catalogs, and older literature. Understanding these is crucial for comprehensive literature searches and clear communication.

The most prevalent common name is **cis-2-Octene**.^{[1][4][5][6][7]} The term "cis" indicates that the two larger substituent groups attached to the double bond are on the same side. For simple alkenes like 2-octene, the "cis" and "(Z)" designations are often used interchangeably. However, for more complex alkenes, the (Z)/(E) notation is unambiguous, whereas "cis"/"trans" can sometimes be ambiguous.

Another synonym that may be encountered is β -cis-Octene.^{[4][5]} The " β " (beta) in this context is an older, less common way of indicating the position of the double bond, in this case at the second carbon.

Variations in Formatting and Punctuation

Researchers will also find minor variations in the formatting and punctuation of the IUPAC and common names. These are generally understood to refer to the same compound but should be noted for database searches. Examples include:

- (Z)-2-Octene[1][2][4][5][8]
- (Z)-Oct-2-ene[1][4][5][6][8]
- cis-oct-2-ene[4][5][8]
- 2-Octene, (Z)-[1][4][5][8][9]
- 2-Octene, cis-[1][4][5][9]
- CIS-OCTENE-2[4][5][8]

Numerical and Database Identifiers

Beyond descriptive names, a variety of numerical identifiers are used to provide a unique, language-independent label for chemical substances. For **cis-2-Octene**, the most important of these is the CAS Registry Number.

- CAS Registry Number: 7642-04-8.[1][2][4][5][6][7][8][9][10] This is a unique numerical identifier assigned by the Chemical Abstracts Service (CAS) and is the most reliable way to identify the compound in databases and regulatory lists.

Other relevant identifiers include:

- EC Number: 231-577-9[1][4]
- PubChem CID: 5356796[1][4]
- ChemSpider ID: 4514339

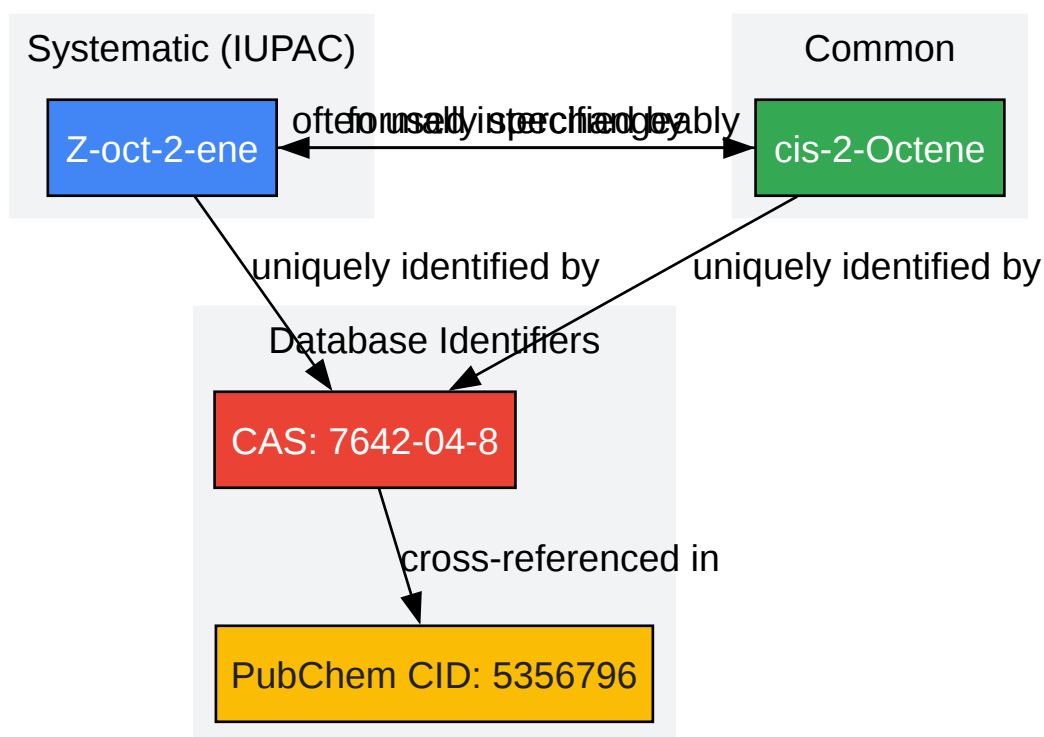
Summary of Synonyms and Identifiers

The following table provides a consolidated overview of the various names and identifiers for **cis-2-Octene**.

Identifier Type	Value	Primary Context of Use
Systematic IUPAC Name	(Z)-oct-2-ene	Formal scientific publications, modern chemical literature
Common Name	cis-2-Octene	Laboratory use, chemical supplier catalogs, general communication
CAS Registry Number	7642-04-8	Chemical databases, regulatory compliance, unambiguous identification
Alternative IUPAC Formats	(Z)-2-Octene, (Z)-Oct-2-ene, cis-oct-2-ene	Chemical databases and literature
Older/Less Common Names	β -cis-Octene	Older literature
EC Number	231-577-9	European chemical inventory
PubChem CID	5356796	PubChem chemical database

Logical Relationship of Nomenclature

The following diagram illustrates the hierarchical and relational nature of the nomenclature for **cis-2-Octene**.



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Caption: Relationship between IUPAC, common, and database names for **cis-2-Octene**.

Conclusion

A thorough understanding of the various synonyms for **cis-2-Octene** is essential for researchers to navigate the chemical literature and databases effectively. While (Z)-oct-2-ene stands as the definitive IUPAC name, the widespread use of **cis-2-Octene** and the absolute uniqueness of its CAS Registry Number (7642-04-8) are critical pieces of information for any scientist working with this compound. This guide serves as a comprehensive reference to ensure clarity, precision, and accuracy in the communication and documentation of chemical research.

References

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